

Spectroscopic Profile of 1-Naphthohydrazide: A Technical Guide

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Compound of Interest

Compound Name: 1-Naphthohydrazide

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An In-depth Analysis of NMR, IR, and Mass Spectrometry Data for Researchers and Drug Development Professionals

This technical guide provides a comprehensive overview of the key spectroscopic data for **1-Naphthohydrazide** (also known as naphthalene-1-carbohydrazide), a versatile building block in medicinal chemistry and materials science. The following sections detail its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) characteristics, offering a foundational dataset for its identification, characterization, and application in further research and development.

Spectroscopic Data Summary

The empirical formula for **1-Naphthohydrazide** is $C_{11}H_{10}N_2O$, with a molecular weight of 186.21 g/mol. The key spectroscopic data are summarized in the tables below.

NMR Spectral Data

Nuclear Magnetic Resonance (NMR) spectroscopy is a powerful technique for elucidating the molecular structure of organic compounds. The 1H and ^{13}C NMR data provide detailed information about the hydrogen and carbon framework of **1-Naphthohydrazide**.

Table 1: 1H NMR Spectral Data of **1-Naphthohydrazide**

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
Data not available in search results			

Table 2: ^{13}C NMR Spectral Data of **1-Naphthohydrazide**

Chemical Shift (δ) ppm	Assignment
Data not available in search results	

Note: Specific experimental ^1H and ^{13}C NMR data for **1-Naphthohydrazide** were not available in the provided search results. The tables are formatted for the inclusion of such data when obtained.

IR Spectral Data

Infrared (IR) spectroscopy identifies functional groups within a molecule by measuring the absorption of infrared radiation. The IR spectrum of **1-Naphthohydrazide** is expected to show characteristic peaks for the amide and aromatic functionalities.

Table 3: IR Absorption Bands of **1-Naphthohydrazide**

Wavenumber (cm^{-1})	Functional Group Assignment
Data not available in search results	

Note: A detailed peak list for the IR spectrum of **1-Naphthohydrazide** was not available in the provided search results. The table is structured for the input of experimental IR data.

Mass Spectrometry Data

Mass spectrometry (MS) provides information about the mass-to-charge ratio (m/z) of a molecule and its fragments, confirming the molecular weight and offering insights into its structure.

Table 4: Mass Spectrometry Data of **1-Naphthohydrazide**

m/z	Ion Assignment
186	[M] ⁺ (Molecular Ion)
157	[M - NHNH ₂] ⁺
129	[C ₁₀ H ₇] ⁺ (Naphthyl cation)
128	[C ₁₀ H ₈] ⁺ (Naphthalene)
102	[C ₈ H ₆] ⁺

Experimental Protocols

The following are generalized experimental protocols for obtaining the spectroscopic data presented. Specific parameters may vary depending on the instrumentation and experimental conditions.

Nuclear Magnetic Resonance (NMR) Spectroscopy

A solution of **1-Naphthohydrazide** is prepared by dissolving the sample in a deuterated solvent (e.g., DMSO-d₆ or CDCl₃) in a 5 mm NMR tube. ¹H and ¹³C NMR spectra are recorded on a spectrometer, typically operating at a frequency of 300 MHz or higher for protons. Chemical shifts are reported in parts per million (ppm) relative to an internal standard, such as tetramethylsilane (TMS).

Fourier-Transform Infrared (FTIR) Spectroscopy

The IR spectrum of solid **1-Naphthohydrazide** is typically obtained using the KBr pellet method. A small amount of the finely ground sample is mixed with dry potassium bromide (KBr) powder and pressed into a thin, transparent pellet. The spectrum is then recorded using a Fourier-Transform Infrared (FTIR) spectrometer.

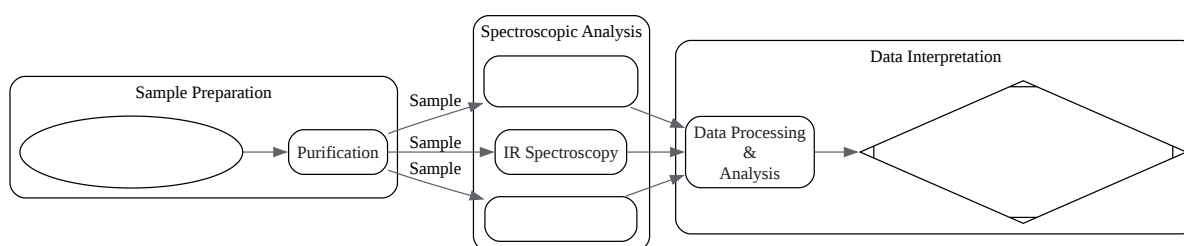
Mass Spectrometry (MS)

The mass spectrum is obtained using an electron ionization (EI) mass spectrometer. The solid sample is introduced into the ion source, where it is vaporized and bombarded with a beam of

high-energy electrons. This causes the molecule to ionize and fragment. The resulting ions are then separated based on their mass-to-charge ratio and detected.

Visualization of Spectroscopic Workflow

The general workflow for the spectroscopic analysis of a chemical compound like **1-Naphthohydrazide** is illustrated in the following diagram.



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